Application Notes and Protocols for trans-ACPD in Xenopus Oocytes

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Compound of Interest

Compound Name:	*trans-ACPD*
Cat. No.:	*B14787169*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Xenopus laevis oocytes are a robust and widely utilized heterologous expression system for characterizing a vast array of membrane proteins, including ligand-gated ion channels and G-protein coupled receptors (GPCRs).[1] Their large size facilitates the microinjection of complementary RNA (cRNA) and subsequent electrophysiological recordings, making them an ideal model for studying the functional properties of receptors like the metabotropic glutamate receptors (mGluRs).[1][2]

(±)-1-Aminocyclopentane-trans-1,3-dicarboxylic acid (**trans-ACPD**) is a classic agonist for Group I and Group II metabotropic glutamate receptors.[3] When Group I mGluRs (mGluR1 and mGluR5) are expressed in Xenopus oocytes, application of **trans-ACPD** activates the $G_{q/11}$ signaling cascade. This leads to the activation of Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 subsequently binds to its receptors on the endoplasmic reticulum, causing the release of stored intracellular Ca^{2+}. The rise in intracellular Ca^{2+} activates endogenous calcium-activated chloride channels (CaCCs) in the oocyte, resulting in a

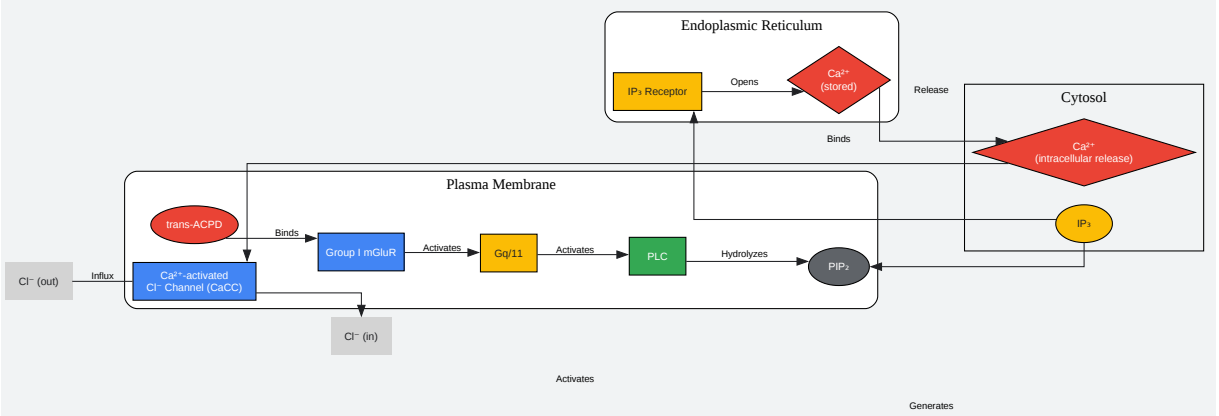
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characteristic, slow, oscillatory chloride (Cl^-) current that can be readily measured using the two-electrode voltage clamp (TEVC) technique.[3][4]

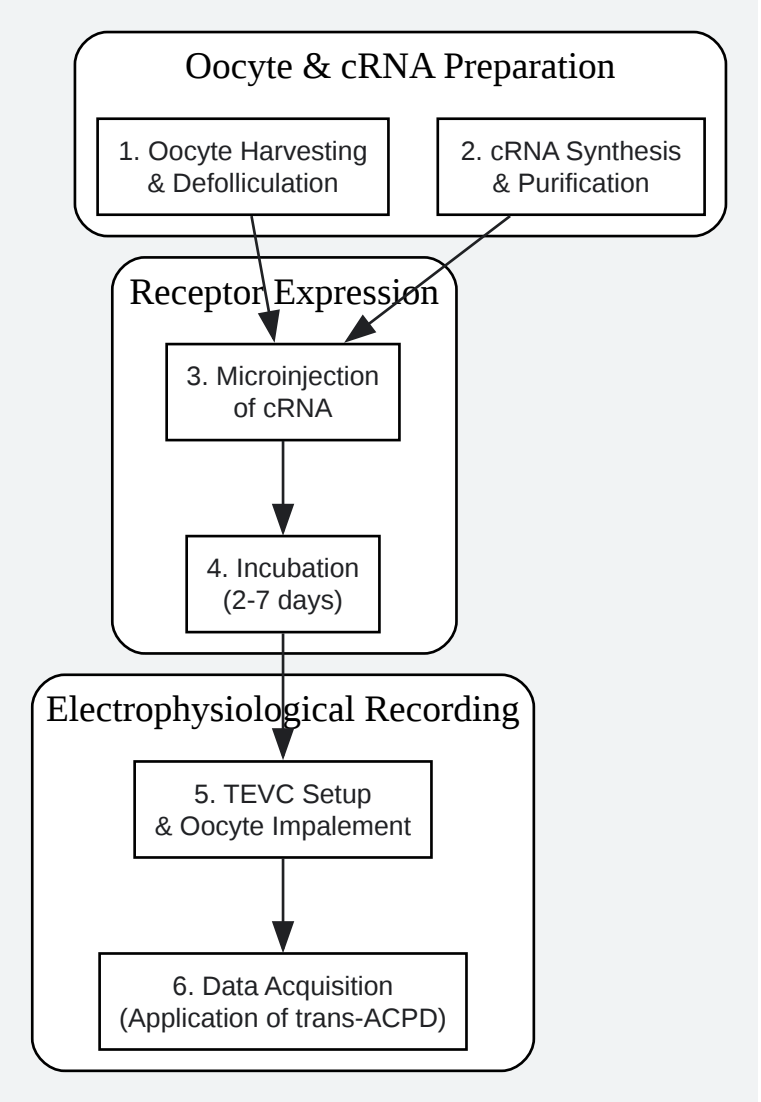
These application notes provide a comprehensive experimental protocol for expressing a generic Group I mGluR in Xenopus oocytes and functionally characterizing its activation by **trans-ACPD** using the TEVC method.

Signaling Pathway of **trans-ACPD** in mGluR-Expressing Oocytes

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